

Metabolic pathway studies of Cyhexatin using d33 tracers

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Compound of Interest

Compound Name: Cyhexatin-d33

Cat. No.: B1158549

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Technical Whitepaper: Elucidating Cyhexatin Metabolism via Perdeuterated (d33) Isotopologue Tracing

Executive Summary

Cyhexatin (Tricyclohexyltin hydroxide, TCHT) is a potent organotin acaricide. While its toxicology profile is well-documented by bodies like the JMPR and EFSA, precise metabolic elucidation remains analytically challenging due to the ubiquity of inorganic tin background and the polarity of its metabolites.

This guide details a high-precision workflow using d33-Cyhexatin (perdeuterated TCHT) as a metabolic tracer. By replacing all 33 protons on the three cyclohexyl rings with deuterium, researchers can utilize the Kinetic Isotope Effect (KIE) to stabilize the molecule during extraction and, more importantly, employ mass spectral tagging to definitively distinguish parent-derived metabolites from matrix interferences.

The Chemical Logic of d33-Cyhexatin

The core of this study relies on the synthesized isotopologue:

-Tricyclohexyltin Hydroxide.

- Chemical Formula:
- Rationale: Cyhexatin metabolism primarily proceeds via destannylation (cleavage of the Sn-C bond) and hydroxylation of the cyclohexyl rings.
- The Mass Shift Advantage:
 - Native TCHT cation

has a nominal m/z of ~369 (based on

).
 - d33-TCHT cation

shifts to m/z ~402.
 - Metabolite Tracking:
 - Loss of one ring (to Dicyclohexyltin, DCT) results in a specific mass loss of a

-ring (-89 Da) vs a native ring (-78 Da).
 - This allows the analyst to track exactly how many rings remain attached to the tin center, even in complex liver microsome matrices.

Analytical Workflow: LC-MS/MS with Tropolone Complexation

Field-Proven Insight: Organotins are cationic and highly polar, leading to severe peak tailing and poor retention on standard C18 columns. The Solution: The use of Tropolone (2-hydroxy-2,4,6-cycloheptatrien-1-one) in the mobile phase. Tropolone forms neutral or singly-charged chelates with organotins, dramatically improving peak shape and sensitivity.

Instrumental Parameters

Parameter	Specification
System	UHPLC coupled to Triple Quadrupole MS (e.g., Sciex 6500+ or Agilent 6495)
Column	C18 Reverse Phase (e.g., Phenomenex Kinetex 2.6µm, 100 x 2.1 mm)
Mobile Phase A	Water + 0.1% Formic Acid + 50 µM Tropolone
Mobile Phase B	Methanol + 0.1% Formic Acid + 50 µM Tropolone
Ionization	ESI Positive Mode (Tropolone complexes are easily ionized)
MRM Transitions	See Table Below

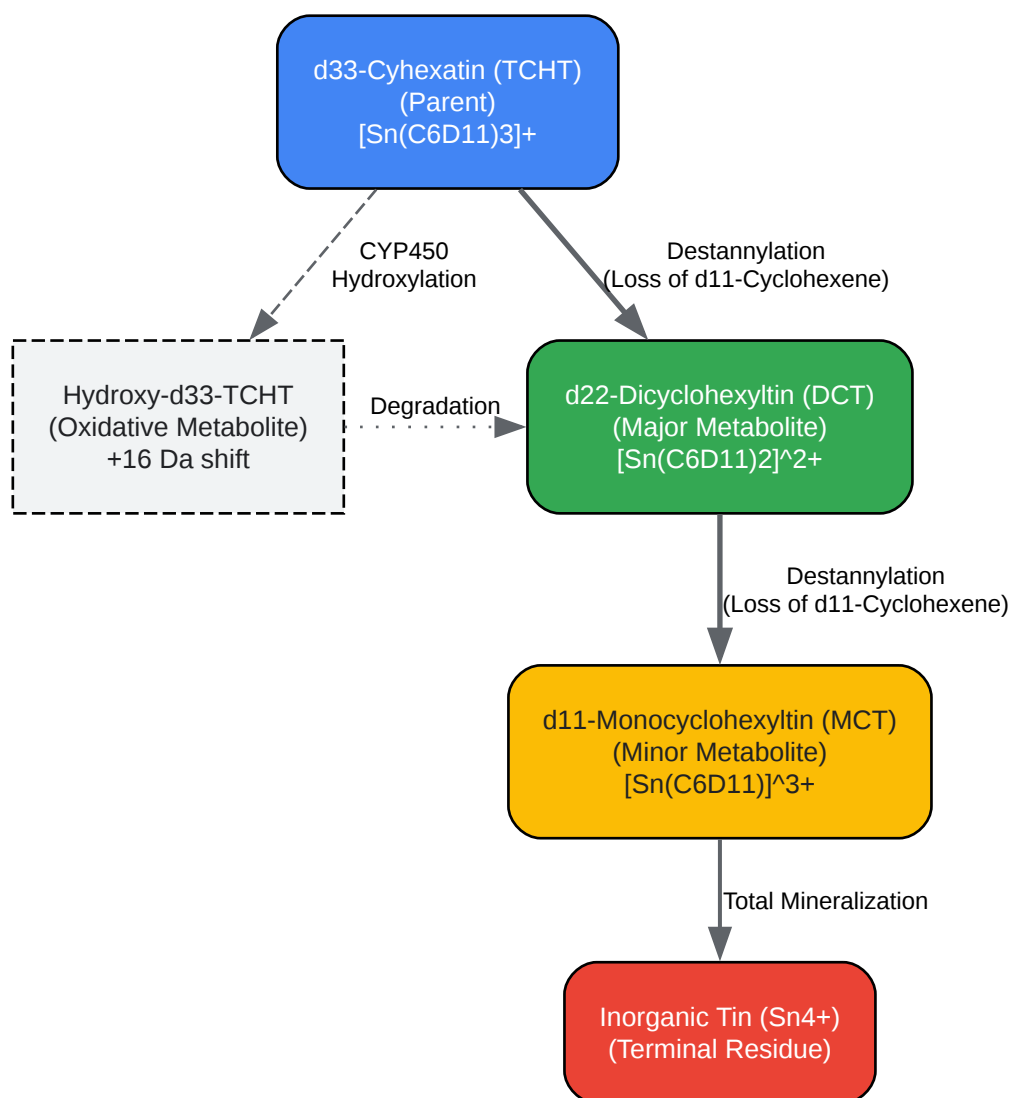
MRM Transition Table (Calculated for)

Analyte	Precursor Ion (Q1)	Product Ion (Q3)	Collision Energy (eV)	Note
Cyhexatin (Native)	369.2	287.1	25	Loss of 1 Ring
d33-Cyhexatin	402.4	313.2	25	Loss of 1 d11-Ring
DCT (Native)	305.1	185.0	30	Loss of 2nd Ring
d22-DCT	327.2	201.1	30	Metabolite of d33

Metabolic Pathway Elucidation

The metabolism of Cyhexatin occurs primarily in the liver (mammals) or leaf surface (plants). The d33 tracer reveals the stepwise degradation pathway.

Pathway Diagram (Graphviz)



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Caption: Stepwise destannylation of d33-Cyhexatin. The tracer allows tracking of the specific loss of deuterated cyclohexyl rings (d11).

Experimental Protocols

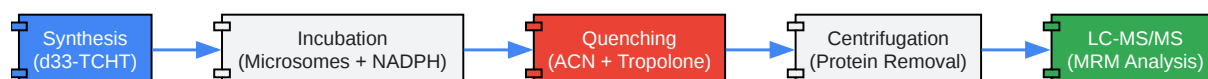
Protocol A: Microsomal Incubation (In Vitro)

Objective: Determine intrinsic clearance and identify Phase I metabolites.

- Preparation: Thaw pooled liver microsomes (human/rat) on ice.

- Buffer System: Prepare 100 mM Potassium Phosphate buffer (pH 7.4) containing 3 mM MgCl₂.
- Pre-Incubation:
 - Mix 10 µL Microsomes (20 mg/mL) + 470 µL Buffer.
 - Add 10 µL d33-Cyhexatin (10 µM stock in DMSO). Final conc: 0.2 µM.
 - Incubate at 37°C for 5 minutes.
- Initiation: Add 10 µL NADPH regenerating system (10 mM).
- Sampling: At t=0, 5, 15, 30, and 60 min, remove 50 µL aliquots.
- Quenching (Critical Step):
 - Transfer aliquot into 150 µL ice-cold Acetonitrile containing 0.1% Formic Acid + 100 µM Tropolone.
 - Why Tropolone here? It prevents the organotin from binding to proteins/plastic during precipitation.
- Centrifugation: 4,000 x g for 15 min at 4°C.
- Analysis: Inject supernatant directly into LC-MS/MS.

Protocol B: Workflow Visualization



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Caption: Analytical workflow emphasizing the critical quenching step with Tropolone to prevent analyte loss.

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